

# Chemical and physical properties of cis-Chrysanthemol

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: *cis-Chrysanthemol*

Cat. No.: B1144472

[Get Quote](#)

An In-depth Technical Guide to the Chemical and Physical Properties of **cis-Chrysanthemol**

## Introduction

**cis-Chrysanthemol** is a naturally occurring monoterpenoid and a key precursor in the biosynthesis of pyrethrins, a class of potent natural insecticides derived from the flowers of *Chrysanthemum cinerariaefolium*.<sup>[1]</sup> Its stereochemistry, specifically the "cis" configuration of the substituents on the cyclopropane ring, plays a crucial role in the biological activity of its derivatives.<sup>[1]</sup> This technical guide provides a comprehensive overview of the chemical and physical properties of **cis-Chrysanthemol**, along with detailed experimental protocols for its synthesis, isolation, and analysis, tailored for researchers, scientists, and professionals in drug development.

## Chemical Properties

**cis-Chrysanthemol** is a versatile molecule that can undergo various chemical transformations, including oxidation to form cis-chrysanthemic acid, a direct precursor to pyrethrin insecticides.

<sup>[1]</sup>

| Property          | Value   | Source       |
|-------------------|---|--------------|
| IUPAC Name        | [2,2-dimethyl-3-(2-methylprop-1-enyl)cyclopropyl]methanol | [2][3]       |
| Synonyms          | (Z)-chrysanthenol, cis-Chrysanthemyl alcohol              | [2][4]       |
| Molecular Formula | C10H18O   | [2][4][5]    |
| Molecular Weight  | 154.25 g/mol  | [1][2][3][5] |
| CAS Number        | 18383-59-0  | [1][2][4][5] |
| InChIKey          | HIPIENNKVJCMAP-BDAKNGLRSA-N                               | [4]          |

## Physical Properties

The physical characteristics of **cis-Chrysanthemol** are essential for its handling, purification, and formulation.

| Property                     | Value                           | Source |
|------------------------------|---------------------------------|--------|
| Boiling Point                | 66-69 °C at 0.07 mm Hg          | [2]    |
| Density                      | 0.888 g/mL at 25 °C             | [2]    |
| Refractive Index             | n <sub>20/D</sub> 1.475         | [2]    |
| Solubility in Water          | 387.9 mg/L at 25 °C (estimated) | [6][7] |
| Solubility in other solvents | Soluble in alcohol              | [7]    |

## Spectral Data

Spectroscopic analysis is critical for the identification and structural elucidation of **cis-Chrysanthemol**.

| Data Type                        | Availability   | Source                                    |
|----------------------------------|--|---|
| Mass Spectrometry (MS)           | Electron Ionization (EI) mass spectra are available and used for identification. | <a href="#">[4]</a> <a href="#">[8]</a>   |
| Gas Chromatography (GC)          | GC data is available and is a primary method for separation and analysis.        | <a href="#">[4]</a> <a href="#">[9]</a>   |
| Nuclear Magnetic Resonance (NMR) | NMR data is used for structural confirmation.                                    | <a href="#">[10]</a>                      |
| Infrared Spectroscopy (IR)       | IR spectroscopy can be used to identify functional groups.                       | <a href="#">[11]</a> <a href="#">[12]</a> |

## Experimental Protocols

### Synthesis

**Stereoselective Total Synthesis:** The precise three-dimensional arrangement of atoms in **cis-chrysanthemol** is crucial for its biological activity.[\[1\]](#) Significant research has focused on stereoselective and enantioselective total synthesis routes. These strategies often involve two main approaches:

- **Asymmetric Catalysis:** This method constructs the chiral cyclopropane ring using a chiral catalyst to control the stereochemical outcome of the cyclopropanation reaction, often achieving high yields and excellent enantiocontrol.[\[1\]](#)
- **Chiral Pool Synthesis:** This approach utilizes naturally occurring chiral molecules as starting materials to build the target molecule with the desired stereochemistry.[\[1\]](#)

**Oxidation to cis-Chrysanthemic Acid:** A key chemical transformation of **cis-Chrysanthemol** is its oxidation to cis-chrysanthemic acid.[\[1\]](#)

- **Chemical Oxidation:** Various oxidizing agents can be employed for this conversion, including activated manganese dioxide, silver carbonate, and protocols like the Swern oxidation.[\[13\]](#)

- Biocatalysis: Microbiologically catalyzed oxidation offers a highly selective method. For instance, certain species of the fungus *Aspergillus*, such as *Aspergillus ochraceus*, can perform enantio- and diastereoselective oxidation of racemic cis/trans-chrysanthemols to their corresponding acids.[\[1\]](#)

## Isolation and Purification from Natural Sources

### Extraction:

- Steam Distillation or Supercritical CO<sub>2</sub> Extraction: These methods are employed to minimize thermal degradation of the compound during extraction from plant materials like *Chrysanthemum coronarium* L.[\[1\]](#)
- Microwave-Assisted Hydrodistillation (MAHD): This is a "green" technology that reduces extraction time and energy consumption.[\[1\]](#)

### Purification:

- Silica Gel Chromatography: Following extraction, the crude extract, which is a complex mixture, is subjected to silica gel chromatography. A gradient elution system, such as hexane:ethyl acetate, is used to separate **cis-Chrysanthemol** from other terpenoid analogs.[\[1\]](#)
- Preparative Chromatography: This technique is used to isolate larger quantities of pure **cis-Chrysanthemol**, which is essential for biological testing or for use as a reference standard.[\[1\]](#)

## Analytical Methods

Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is a powerful technique for the separation, identification, and quantification of **cis-Chrysanthemol**.[\[1\]](#)

- Injection: The sample extract is injected into the gas chromatograph.
- Separation: Compounds are separated based on their boiling points and affinity for the stationary phase within a capillary column (e.g., Innowax or DB-1 Supelcowax).[\[8\]](#) A typical temperature program might be from 70°C to 150°C at a rate of 10°C per minute.[\[8\]](#)

- **Ionization and Detection:** As each compound elutes from the column, it enters the mass spectrometer, where it is ionized. The resulting ions are separated based on their mass-to-charge ratio, generating a unique mass spectrum.
- **Identification:** The mass spectrum of the eluted compound is compared with published spectra or a spectral library to confirm the identity of **cis-Chrysanthemol**.<sup>[1][8]</sup>

## Mandatory Visualizations

### Biosynthesis of cis-Chrysanthemol

The biosynthesis of **cis-Chrysanthemol** follows an unconventional pathway for monoterpenes, starting with the condensation of two molecules of dimethylallyl diphosphate (DMAPP).<sup>[1]</sup>

Caption: Biosynthetic pathway of **cis-Chrysanthemol** from DMAPP.

### Experimental Workflow for Analysis

A typical workflow for the analysis of **cis-Chrysanthemol** from a plant source involves extraction, purification, and spectroscopic identification.

Caption: Workflow for isolation and analysis of **cis-Chrysanthemol**.

## Biological Activity and Significance

**cis-Chrysanthemol** is not only a precursor to the potent pyrethrin insecticides but also exhibits biological activity itself.<sup>[1]</sup> Overexpression of the chrysanthemol synthase gene in *Chrysanthemum morifolium* resulted in the emission of volatile chrysanthemol, which acted as a repellent against cotton aphids (*Aphis gossypii*).<sup>[14]</sup> This suggests a dual defense mechanism where the volatile alcohol repels pests, and its downstream products, the pyrethrins, have insecticidal properties.<sup>[1][14]</sup> This intrinsic bioactivity makes **cis-Chrysanthemol** and its biosynthetic pathway a significant area of research for developing new pest control strategies.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. cis-Chrysanthemol | 18383-59-0 | Benchchem [benchchem.com]
- 2. echemi.com [echemi.com]
- 3. Chrysanthemol | C<sub>10</sub>H<sub>18</sub>O | CID 110685 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. cis-Chrysanthemyl alcohol [webbook.nist.gov]
- 5. cymitquimica.com [cymitquimica.com]
- 6. cis-chrysanthemol, 18383-59-0 [thegoodscentcompany.com]
- 7. chrysanthemol, 5617-92-5 [thegoodscentcompany.com]
- 8. Chrysanthemyl diphosphate synthase: Isolation of the gene and characterization of the recombinant non-head-to-tail monoterpene synthase from Chrysanthemum cinerariaefolium - PMC [pmc.ncbi.nlm.nih.gov]
- 9. cis-Chrysanthemyl alcohol [webbook.nist.gov]
- 10. youtube.com [youtube.com]
- 11. electronicsandbooks.com [electronicsandbooks.com]
- 12. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 13. researchportal.unamur.be [researchportal.unamur.be]
- 14. Modification of chrysanthemum odour and taste with chrysanthemol synthase induces strong dual resistance against cotton aphids - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Chemical and physical properties of cis-Chrysanthemol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1144472#chemical-and-physical-properties-of-cis-chrysanthemol]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)